

Chemical structure and properties of Tubulin inhibitor 12

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Compound of Interest

Compound Name: *Tubulin inhibitor 12*

Cat. No.: *B15608957*

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An In-Depth Technical Guide to Tubulin Inhibitor 12

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Tubulin Inhibitor 12**, a novel small molecule inhibitor of tubulin polymerization. This document details its chemical structure, physicochemical and biological properties, and mechanism of action. Detailed protocols for key experimental assays are provided to facilitate further research and development. **Tubulin Inhibitor 12**, identified as N-benzyl-N-methyl-2-phenylquinoline-4-carboxamide, demonstrates significant anti-proliferative and anti-tumor activity, positioning it as a compound of interest for cancer chemotherapy research.

Chemical Structure and Properties

Tubulin Inhibitor 12 is a synthetic compound belonging to the quinoline carboxamide class of molecules. Its fundamental chemical and physical properties are summarized below.

Chemical Identity

Identifier	Value
IUPAC Name	N-benzyl-N-methyl-2-phenylquinoline-4-carboxamide
CAS Number	92575-00-3[1][2]
Molecular Formula	C24H20N2O[1][2]

| Molecular Weight | 352.43 g/mol [1] |

Physicochemical Properties

Property	Value	Source
Melting Point	Not reported	
Solubility	Not reported	

| LogP | Not reported |

Note: Experimentally determined physicochemical properties such as melting point, solubility, and logP for **Tubulin Inhibitor 12** are not readily available in the public domain. Researchers are advised to determine these properties experimentally.

Biological Activity and Mechanism of Action

Tubulin Inhibitor 12 exhibits its anti-tumor and anti-proliferative effects by directly targeting the tubulin protein, a critical component of the cellular cytoskeleton.

2.1. Inhibition of Tubulin Polymerization

The primary mechanism of action of **Tubulin Inhibitor 12** is the inhibition of tubulin polymerization. This disruption of microtubule dynamics leads to cell cycle arrest and apoptosis.

Assay	IC50
Tubulin Polymerization Inhibition	25.3 μ M

2.2. Binding Site on Tubulin

While direct crystallographic evidence for **Tubulin Inhibitor 12** is not available, extensive research on structurally similar quinoline carboxamide derivatives strongly suggests that it binds to the colchicine binding site on β -tubulin. This binding pocket is a well-established target for microtubule-destabilizing agents. The binding of the inhibitor to this site prevents the conformational changes in the tubulin dimer that are necessary for microtubule formation.

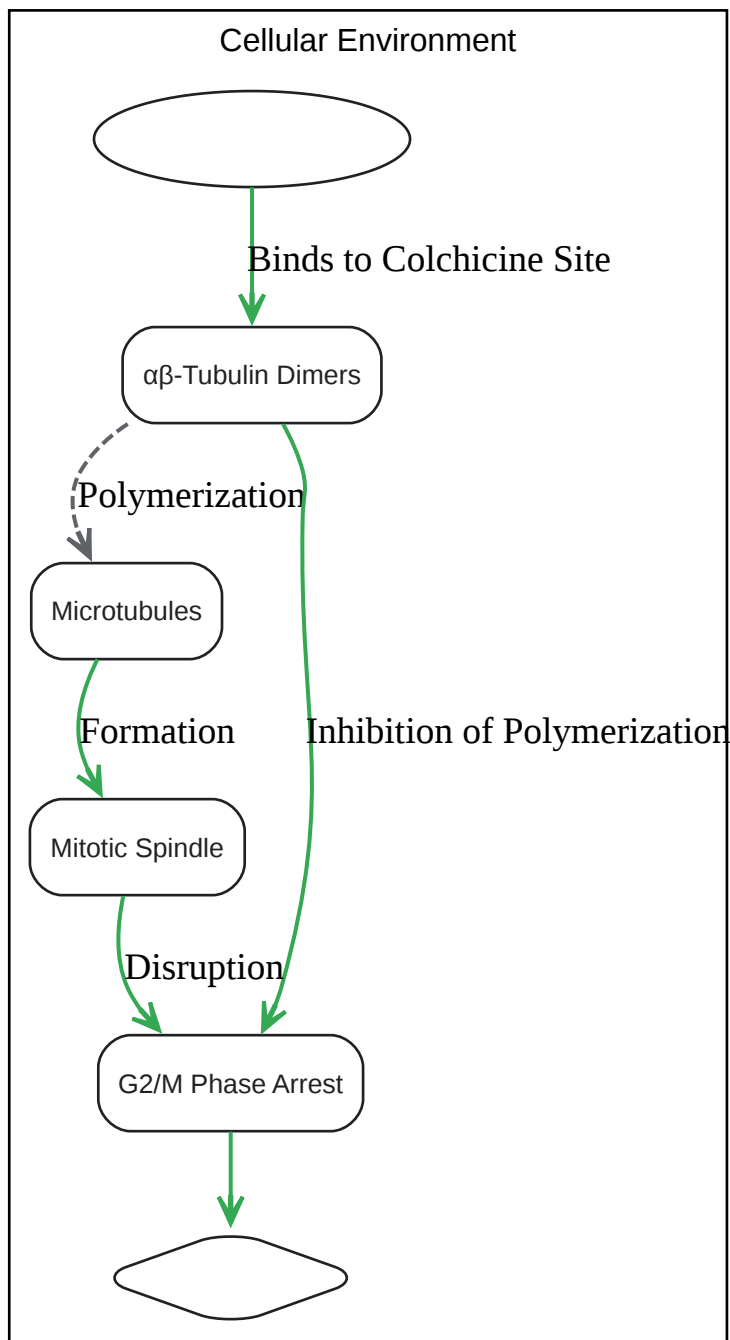
2.3. Anti-proliferative Activity

Tubulin Inhibitor 12 has been shown to possess anti-proliferative activity against various cancer cell lines. However, a comprehensive panel of IC50 values for specific cell lines is not currently available in published literature.

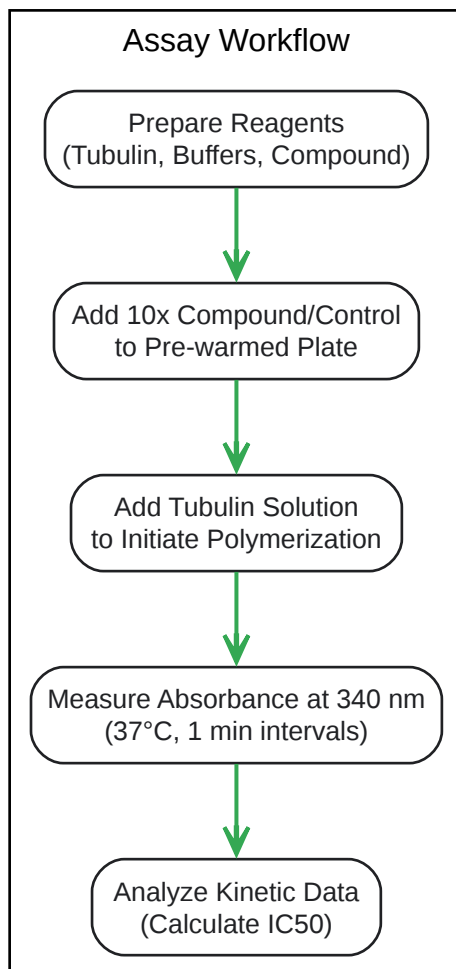
Signaling Pathway

The inhibition of tubulin polymerization by **Tubulin Inhibitor 12** initiates a cascade of cellular events, ultimately leading to apoptosis.

Mechanism of Action of Tubulin Inhibitor 12



Workflow for In Vitro Tubulin Polymerization Assay



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References

- 1. An Overview of Tubulin Inhibitors That Interact with the Colchicine Binding Site - PMC [pmc.ncbi.nlm.nih.gov]
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